Application Notes and Protocols for the Quantification of 1-(Dibenzosuberyl)piperazine

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Compound of Interest

Compound Name:	*1-(Dibenzosuberyl)piperazine*
CAS No.:	*69159-50-8*
Cat. No.:	*B1224356*

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These application notes provide a comprehensive overview of analytical techniques for the quantification of **1-(Dibenzosuberyl)piperazine**. Due to the limited availability of specific validated methods for this compound, the following protocols are based on established and validated methods for structurally similar compounds, namely tricyclic antidepressants (TCAs) which share the dibenzosuberyl moiety, and other piperazine derivatives. These notes are intended to serve as a robust starting point for method development and validation.

Introduction

1-(Dibenzosuberyl)piperazine is a chemical compound featuring a dibenzosuberyl core structure linked to a piperazine ring. Accurate and precise quantification of this and related compounds is crucial in various stages of drug development, including pharmacokinetic studies, metabolic profiling, and quality control of pharmaceutical formulations. The primary analytical techniques suitable for the quantification of **1-(Dibenzosuberyl)piperazine** in biological and pharmaceutical matrices are High-Performance Liquid Chromatography (HPLC)

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with UV detection, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and Gas Chromatography-Mass Spectrometry (GC-MS).

Analytical Techniques Overview

High-Performance Liquid Chromatography (HPLC-UV): This technique is a versatile and widely available method for the quantification of compounds with a UV-absorbing chromophore, such as the dibenzosuberyl group. It offers good selectivity and sensitivity for many applications.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): LC-MS/MS provides superior sensitivity and selectivity compared to HPLC-UV, making it the gold standard for bioanalytical applications where low detection limits are required. The use of multiple reaction monitoring (MRM) ensures high specificity, minimizing interference from matrix components.

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds. For non-volatile compounds like **1-(Dibenzosuberyl)piperazine**, derivatization is often necessary to increase volatility and improve chromatographic performance.

Quantitative Data Summary

The following tables summarize typical quantitative performance parameters that can be expected when developing and validating analytical methods for **1-(Dibenzosuberyl)piperazine**, based on data from structurally related tricyclic antidepressants and piperazine derivatives.

Table 1: Representative HPLC-UV Method Performance for Tricyclic Antidepressants

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Parameter	Performance Metric
Linearity (r^2)	> 0.99
Lower Limit of Quantification (LLOQ)	0.1 - 10 ng/mL
Accuracy	85 - 115%
Intraday Precision (%RSD)	< 10%
Interday Precision (%RSD)	< 15%
Recovery	80 - 110%

Table 2: Representative LC-MS/MS Method Performance for Piperazine Derivatives in Biological Matrices

Parameter	Performance Metric
Linearity (r^2)	> 0.995
Lower Limit of Quantification (LLOQ)	0.05 - 5 ng/mL
Accuracy	90 - 110%
Intraday Precision (%RSD)	< 5%
Interday Precision (%RSD)	< 10%
Matrix Effect	< 15%

Table 3: Representative GC-MS Method Performance for Piperazine Derivatives

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Parameter	Performance Metric
Linearity (r^2)	> 0.99
Limit of Detection (LOD)	0.1 - 5 ng/mL
Limit of Quantification (LOQ)	0.5 - 15 ng/mL
Accuracy	85 - 115%
Precision (%RSD)	< 15%

Experimental Protocols

Protocol 1: HPLC-UV Method for Quantification in Pharmaceutical Formulations

This protocol is adapted from established methods for tricyclic antidepressants.[1][2][3]

1. Sample Preparation:

- Standard Solution: Accurately weigh and dissolve 10 mg of **1-(Dibenzosuberyl)piperazine** reference standard in 10 mL of methanol to obtain a 1 mg/mL stock solution. Prepare working standards by serial dilution with the mobile phase.
- Sample Solution (e.g., Tablets): Weigh and finely powder a representative number of tablets. Transfer a portion of the powder equivalent to 10 mg of the active ingredient to a 10 mL volumetric flask. Add 7 mL of methanol, sonicate for 15 minutes, and then dilute to volume with methanol. Filter the solution through a 0.45 µm syringe filter.

2. Chromatographic Conditions:

- Instrument: HPLC system with a UV-Vis detector.
- Column: C18 reverse-phase column (e.g., 250 x 4.6 mm, 5 µm).
- Mobile Phase: A mixture of acetonitrile and a buffer solution (e.g., 0.05 M ammonium acetate, pH 5.5) in a ratio of 55:45 (v/v).
- Flow Rate: 1.0 mL/min.
- Injection Volume: 20 µL.
- Detection Wavelength: 230 nm.[3]
- Column Temperature: 30 °C.

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3. Data Analysis:

- Construct a calibration curve by plotting the peak area against the concentration of the standard solutions.
- Determine the concentration of **1-(Dibenzosuberyl)piperazine** in the sample solution from the calibration curve.

Protocol 2: LC-MS/MS Method for Quantification in Human Plasma

This protocol is based on methods for the bioanalysis of piperazine derivatives.

1. Sample Preparation (Protein Precipitation):

- Spiking: To 100 µL of blank human plasma, add the required amount of **1-(Dibenzosuberyl)piperazine** working standard solution.
- Internal Standard: Add 10 µL of an appropriate internal standard (e.g., a deuterated analog or a structurally similar compound).
- Precipitation: Add 300 µL of cold acetonitrile.
- Vortex: Vortex the mixture for 1 minute.
- Centrifugation: Centrifuge at 10,000 x g for 10 minutes at 4 °C.
- Supernatant Transfer: Carefully transfer the supernatant to a clean vial for analysis.

2. LC-MS/MS Conditions:

- LC System: UPLC or HPLC system.
- Column: C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient Elution: A suitable gradient to ensure separation from matrix components (e.g., 5% B to 95% B over 5 minutes).
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 µL.
- Mass Spectrometer: Triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), Positive.
- MRM Transitions: Optimize the precursor and product ions for **1-(Dibenzosuberyl)piperazine** and the internal standard.

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3. Data Analysis:

- Quantify the analyte using the peak area ratio of the analyte to the internal standard against a calibration curve prepared in the same biological matrix.

Protocol 3: GC-MS Method for Quantification

This protocol provides a general procedure that may require derivatization for optimal performance.

1. Sample Preparation (with Derivatization):

- Extraction: Perform a liquid-liquid extraction of the sample (e.g., alkalinized plasma) with a suitable organic solvent (e.g., ethyl acetate).
- Evaporation: Evaporate the organic extract to dryness under a stream of nitrogen.
- Derivatization: Reconstitute the residue in a derivatizing agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide - BSTFA with 1% TMCS). Heat the mixture (e.g., at 70°C for 30 minutes) to form the trimethylsilyl derivative.

2. GC-MS Conditions:

- GC System: Gas chromatograph with a mass selective detector.
- Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 µm).
- Carrier Gas: Helium at a constant flow rate.
- Injection Mode: Splitless.
- Temperature Program: An optimized temperature gradient to ensure good separation (e.g., initial temperature of 150°C, ramp to 300°C).
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Data Acquisition: Full scan or selected ion monitoring (SIM) mode.

3. Data Analysis:

- Identify the analyte based on its retention time and mass spectrum.
- Quantify using a calibration curve constructed with derivatized standards.

Visualizations

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Caption: HPLC-UV Experimental Workflow.



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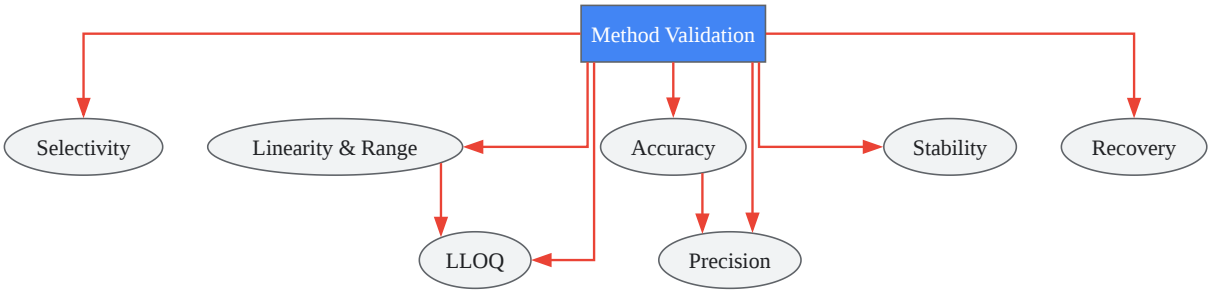
Caption: LC-MS/MS Bioanalytical Workflow.



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